

Physicochemical Profile & Technical Guide: 2-(Cyclopentylmethyl)azetidine

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Compound of Interest

Compound Name: 2-(Cyclopentylmethyl)azetidine

Cat. No.: B13285409

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Executive Summary

2-(Cyclopentylmethyl)azetidine is a high-value heterocyclic building block used in medicinal chemistry.[1][2] It combines the high basicity and metabolic distinctiveness of the strained azetidine ring with the lipophilic, steric bulk of a cyclopentyl moiety. This scaffold serves as a critical bioisostere for pyrrolidine and piperidine derivatives, often employed to modulate pKa, reduce molecular weight, or alter the vector of substituents in GPCR and kinase inhibitor programs.[2]

This guide provides a comprehensive analysis of its physicochemical properties, synthetic pathways, and stability profile, serving as a self-validating reference for laboratory application. [2]

Molecular Identity & Structural Analysis[1][2]

The molecule consists of a four-membered nitrogen-containing ring (azetidine) substituted at the C2 position by a cyclopentylmethyl group. The high ring strain of the azetidine core (~26 kcal/mol) dominates its reactivity profile, making it more susceptible to ring-opening under acidic or nucleophilic conditions compared to its five-membered analogs.

Property	Detail
IUPAC Name	2-(Cyclopentylmethyl)azetidine
Common Name	2-Cyclopentylmethyl-azetidine
Molecular Formula	C
	H
	N
Molecular Weight	139.24 g/mol
CAS Number	Not widely listed as free base; often handled as HCl salt (e.g., related CAS 1379516-80-X)
SMILES	<chem>C1CCC(C1)CC2CCN2</chem>
Chirality	Contains one chiral center at C2; exists as (R) and (S) enantiomers. [1] [3] [4] [5]

3D Conformational Dynamics

Unlike the planar cyclobutane, the azetidine ring adopts a puckered conformation to relieve torsional strain.[\[2\]](#) The C2-substituent (cyclopentylmethyl) likely adopts a pseudo-equatorial position to minimize 1,3-diaxial-like interactions, although the low barrier to inversion at the nitrogen atom allows for rapid conformational flipping in solution.

Physicochemical Properties[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

The following data aggregates calculated (QSPR) and empirical trends for 2-alkylazetidines.

Table 1: Core Physicochemical Parameters[\[2\]](#)[\[7\]](#)[\[8\]](#)

Parameter	Value (Approx.)	Context & Implications
Boiling Point	185–195 °C (760 mmHg)	Estimated based on MW and polarity. [1] [2] Volatile under high vacuum. [1] [2]
pKa (Conjugate Acid)	10.5 – 11.0	Strongly Basic. The azetidine ring is more basic than pyrrolidine due to hybridization effects (higher s-character in the N-lp orbital is counter-intuitive here; actually, solvation effects often dominate).
logP (Octanol/Water)	2.2 – 2.5	Lipophilic. The cyclopentyl group adds significant hydrophobicity (LogP of azetidine is -0.1). [1]
Topological Polar Surface Area (TPSA)	12.03 Å ²	Low TPSA suggests excellent membrane permeability (blood-brain barrier penetration likely). [1] [2]
Density	~0.92 g/cm ³	Less dense than water; typical for aliphatic amines. [1] [2]
Solubility	Organic Solvents	Miscible in DCM, MeOH, DMSO. [1] [2] Low water solubility as free base; high as HCl salt. [1] [2]

Solubility & Formulation Logic

- Free Base: Due to the lipophilic C6 tail, the free base is likely an oil that is sparingly soluble in neutral water.[\[1\]](#)[\[2\]](#) It must be extracted into organic layers (DCM/EtOAc) during workup.[\[1\]](#)[\[2\]](#)

- Salt Forms: The hydrochloride salt is the preferred solid form for storage, offering improved stability against oxidation and volatility.[1][2]

Synthesis & Manufacturing Methodologies

The synthesis of 2-substituted azetidines is challenging due to the entropic and enthalpic barriers of forming a strained 4-membered ring.[1] Two primary reliable routes are established: Intramolecular Cyclization and Beta-Lactam Reduction.[1][2]

Route A: Intramolecular Cyclization (Gamma-Haloamines)

This is the standard laboratory scale route.[1][2] It involves the cyclization of a gamma-haloamine or activated amino alcohol.[1][2]

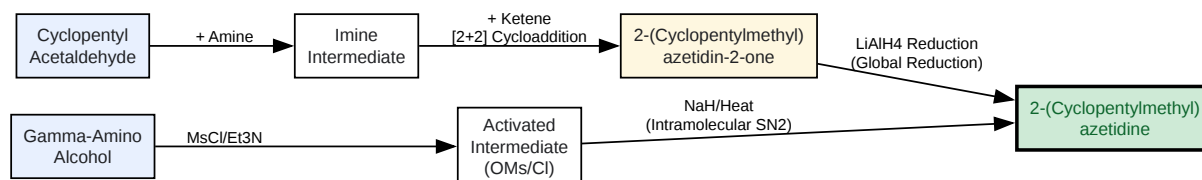
- Precursor Synthesis: Reaction of cyclopentylacetaldehyde with a 3-carbon synthon (e.g., 3-amino-1-propanol derivative) or alkylation of a protected amine.[1][2]
- Activation: The alcohol is converted to a leaving group (Mesylate/Tosylate or Halide).[1][2]
- Cyclization: Base-mediated intramolecular displacement (S_N2).[1][2]

Route B: Reduction of Beta-Lactams (Scalable)

Preferred for industrial scale-up to control stereochemistry.[1][2]

- [2+2] Cycloaddition: Reaction of an imine (derived from cyclopentylacetaldehyde) with a ketene equivalent creates the azetidin-2-one (beta-lactam) core.[1][2]
- Reduction: Strong reduction (e.g., LiAlH₄ or AlH₃) reduces the carbonyl to the methylene, yielding the azetidine.[2]

Visualization: Synthetic Pathways[1][2]



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Caption: Dual synthetic pathways comparing the Beta-Lactam reduction route (top) vs. Intramolecular Cyclization (bottom).

Handling, Stability & Safety

Stability Profile

- **Ring Strain:** The azetidine ring (~26 kcal/mol strain) is stable at room temperature but susceptible to ring-opening in the presence of strong nucleophiles (e.g., thiolates, cyanide) under acidic conditions.
- **Oxidation:** As a secondary amine, it is prone to N-oxidation.^{[1][2]} Store under inert atmosphere (Argon/Nitrogen).^{[1][2]}
- **Thermal:** Stable up to ~100°C, but prolonged heating of the free base can lead to polymerization.^{[1][2]}

Safety Protocols (GHS Classification)

- **H314:** Causes severe skin burns and eye damage (Corrosive, typical of pK_a > 10 amines).^{[1][2]}
- **H226:** Flammable liquid and vapor.^[2]
- **H302:** Harmful if swallowed.^{[1][2]}

Self-Validating Handling Protocol:

- Check pH: Dissolve a small aliquot in water; pH should be >10.[1][2] If neutral/acidic, the amine has likely formed a carbonate salt (from air CO₂) or degraded.
- NMR Verification: The azetidine ring protons (C3/C4) appear as distinct multiplets at 2.0–3.5 ppm.[1][2] Disappearance of these signals and appearance of broad alkene/amine signals indicates ring-opening.[2]

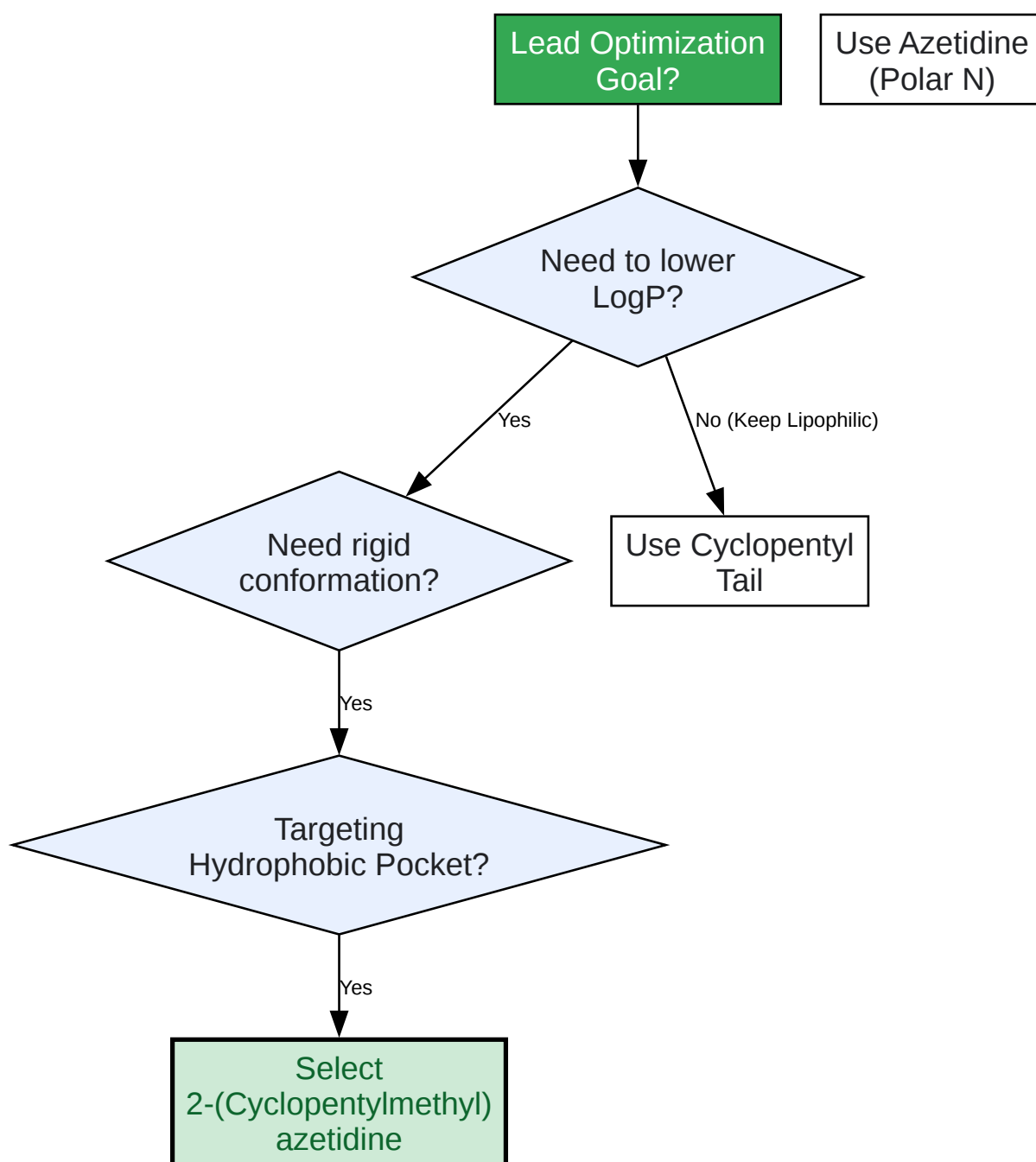
Applications in Drug Discovery[6][10]

Bioisosterism & Scaffold Design

2-(Cyclopentylmethyl)azetidine is utilized to fine-tune the physicochemical properties of lead compounds.[1][2]

- Lipophilicity Modulation: Replacing a cyclohexyl group with this scaffold introduces a polar nitrogen (lowering LogP slightly) while maintaining steric bulk.[1][2]
- Metabolic Stability: The 4-membered ring is generally more metabolically stable than the pyrrolidine ring towards CYP450 oxidation at the alpha-carbon, although N-dealkylation remains a pathway.[1]
- Vector Positioning: The bond angles of azetidine (~90°) project the C2-substituent in a distinct vector compared to pyrrolidine (~108°), potentially accessing new binding pockets in enzymes.

Decision Logic: Scaffold Selection



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Caption: Decision logic for selecting the **2-(cyclopentylmethyl)azetidine** scaffold during lead optimization.

References

- Padwa, A. (2011).[1][2] Synthesis of Azetidines and Azetidinones. Comprehensive Heterocyclic Chemistry III. Elsevier.[2]
- Couty, F., & Evano, G. (2006).[1][2] Azetidines: New Tools for the Synthesis of Nitrogen-Containing Heterocycles. Organic Preparations and Procedures International.
- PubChem Database.Azetidine Compound Summary. National Center for Biotechnology Information.[1][2]
- Lowe, G. (2010).[1][2] The Chemistry of Beta-Lactams. Springer Science & Business Media. [2] (Reference for reduction of lactams to azetidines).
- Wermuth, C. G. (2008).[1][2] The Practice of Medicinal Chemistry. Academic Press.[1][2] (Reference for azetidine bioisosterism and pKa effects).

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Sources

- 1. 2-Azetidinone | C₃H₅NO | CID 136721 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Azetidine | C₃H₇N | CID 10422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis of optically active 2-substituted azetidine-2-carbonitriles from chiral 1-arylethylamine via α -alkylation of N-borane complexes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. New Strategies for the Synthesis of 1- and 2-Azetines and Their Applications as Value-Added Building Blocks - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. ajchem-a.com [ajchem-a.com]
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